

Rheological Properties of Carbomer 980 in Aqueous Solutions: An In-depth Technical Guide

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Compound of Interest

Compound Name: Carbomer 980

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Abstract

Carbomer 980, a high molecular weight cross-linked polymer of acrylic acid, is a vital excipient in the pharmaceutical and cosmetic industries, primarily utilized for its exceptional rheological modifying properties.[1][2] This technical guide provides a comprehensive overview of the rheological behavior of **Carbomer 980** in aqueous solutions. It delves into the effects of concentration, pH, and neutralization on viscosity, yield stress, and viscoelastic properties. Detailed experimental protocols for key rheological characterizations are provided, and quantitative data is summarized for comparative analysis. Furthermore, logical and experimental workflows are visualized to enhance understanding of the material's behavior and characterization.

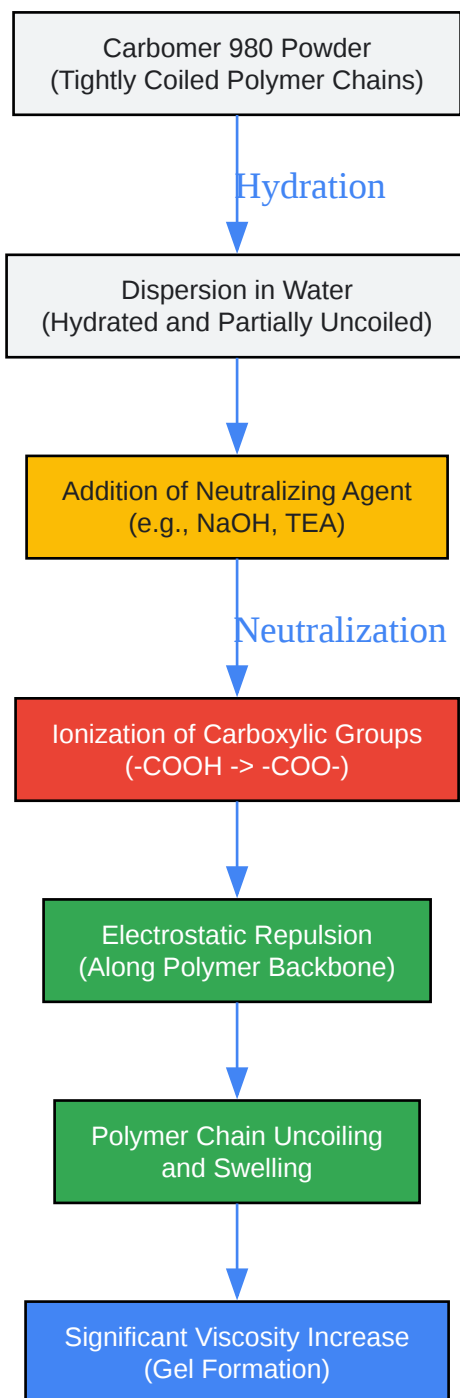
Introduction to Carbomer 980

Carbomer 980 is a synthetic polymer belonging to the Carbomer family, which are high molecular weight polymers of acrylic acid cross-linked with allyl ethers of pentaerythritol.[3][4] Supplied as a white, fluffy powder, it is a highly efficient thickener, suspending agent, and stabilizer in a wide array of personal care products and pharmaceutical formulations.[5][6] When dispersed in water, **Carbomer 980** forms an acidic aqueous dispersion with low viscosity.[4][7] Upon neutralization with a suitable base, the polymer chains uncoil and expand due to electrostatic repulsion, leading to a significant increase in viscosity and the formation of

clear, sparkling gels.[2][8] This unique property allows for the formulation of products with a desirable texture and flow characteristics.[6]

The Mechanism of Thickening: Neutralization

The thickening mechanism of **Carbomer 980** is fundamentally linked to the neutralization of its acidic carboxylic acid groups.[8][9] In its powdered form or when dispersed in water, the polymer chains are tightly coiled.[7] The addition of a neutralizing agent, such as sodium hydroxide (NaOH) or triethanolamine (TEA), ionizes the carboxylic acid groups to carboxylate anions.[8][10] The resulting negative charges along the polymer backbone lead to electrostatic repulsion, causing the polymer chains to uncoil and swell significantly, thereby increasing the viscosity of the solution.[2][8] The optimal pH for achieving high viscosity is typically in the range of 5.0 to 9.0.[2][11]



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Figure 1: Carbomer 980 Neutralization and Thickening Mechanism.

Rheological Properties

The rheological properties of **Carbomer 980** solutions are influenced by several factors, including polymer concentration, pH, and the presence of electrolytes.

Viscosity

Viscosity is a key parameter for **Carbomer 980** gels and is highly dependent on concentration and pH. As the concentration of **Carbomer 980** increases, the viscosity of the neutralized gel increases significantly.^[12] Similarly, the viscosity is highly sensitive to pH, with a sharp increase observed as the pH approaches neutrality.^[7]

Table 1: Viscosity of **Carbomer 980** Aqueous Solutions at Different Concentrations and pH

Concentration (% w/w)	pH	Viscosity (mPa·s)	Reference
0.2	Neutralized	13,000 - 30,000	^[1]
0.5	Neutralized	40,000 - 60,000	^[1]
0.2	Neutralized	18,000 - 25,000	^[3]
0.5	Neutralized	54,000 - 60,000	^[3]
0.5	7.3 (Neutralized with 18% NaOH)	High	^[11]
0.2-0.4	Not specified	Can replace 3-7% of conventional emulsifiers	^[13]

Note: Viscosity values can vary depending on the specific neutralizer used, the method of preparation, and the shear rate at which the measurement is taken.

Shear Thinning Behavior

Carbomer 980 gels exhibit non-Newtonian, shear-thinning (pseudoplastic) behavior.^{[13][14]} This means that their viscosity decreases as the applied shear rate increases. This property is advantageous in many applications; for example, a topical gel will have a high viscosity at rest to remain in place but will spread easily upon application (high shear).^[13]

Yield Stress

A key characteristic of **Carbomer 980** gels is the presence of a yield stress.^{[11][13]} This is the minimum amount of stress required to initiate flow. Below the yield stress, the material behaves as a solid, and above it, it flows like a liquid.^[15] This property is crucial for suspending insoluble ingredients in formulations.^[13]

Viscoelastic Properties

Carbomer 980 gels exhibit viscoelastic properties, meaning they have both viscous (liquid-like) and elastic (solid-like) characteristics.^[11] This can be characterized by oscillatory rheology, which measures the storage modulus (G'), representing the elastic component, and the loss modulus (G''), representing the viscous component. In a typical **Carbomer 980** gel, the storage modulus (G') is significantly higher than the loss modulus (G''), indicating a predominantly elastic, gel-like structure.^{[11][16]}

Experimental Protocols

Accurate and reproducible rheological characterization is essential for formulation development and quality control. Below are detailed methodologies for key experiments.

Preparation of Carbomer 980 Aqueous Dispersions

- Dispersion: Slowly sift the **Carbomer 980** powder into the vortex of deionized water while stirring continuously with a low-shear mixer to avoid lump formation.^{[2][11]}
- Hydration: Allow the dispersion to hydrate for a minimum of 30 minutes to an hour to ensure complete swelling of the polymer particles.^{[11][17]}
- Neutralization: Add the chosen neutralizing agent (e.g., 18% w/w NaOH solution or triethanolamine) dropwise while gently stirring until the desired pH (typically 5.0-9.0) and viscosity are achieved.^{[2][11]}
- Equilibration: Allow the neutralized gel to equilibrate for at least one hour before performing rheological measurements to ensure the viscosity has stabilized.^[11]

Viscosity Measurement

- Instrument: A rotational viscometer or rheometer equipped with a suitable geometry (e.g., cone-plate, parallel-plate, or cylindrical spindle).[\[11\]](#)
- Procedure:
 - Place the **Carbomer 980** gel sample in the instrument's sample holder, ensuring no air bubbles are trapped.
 - Allow the sample to equilibrate to the desired temperature (e.g., 25°C).[\[11\]](#)
 - Apply a controlled shear rate and measure the resulting shear stress (or vice versa).
 - A flow curve (viscosity versus shear rate) can be generated by measuring viscosity over a range of shear rates.[\[11\]](#)

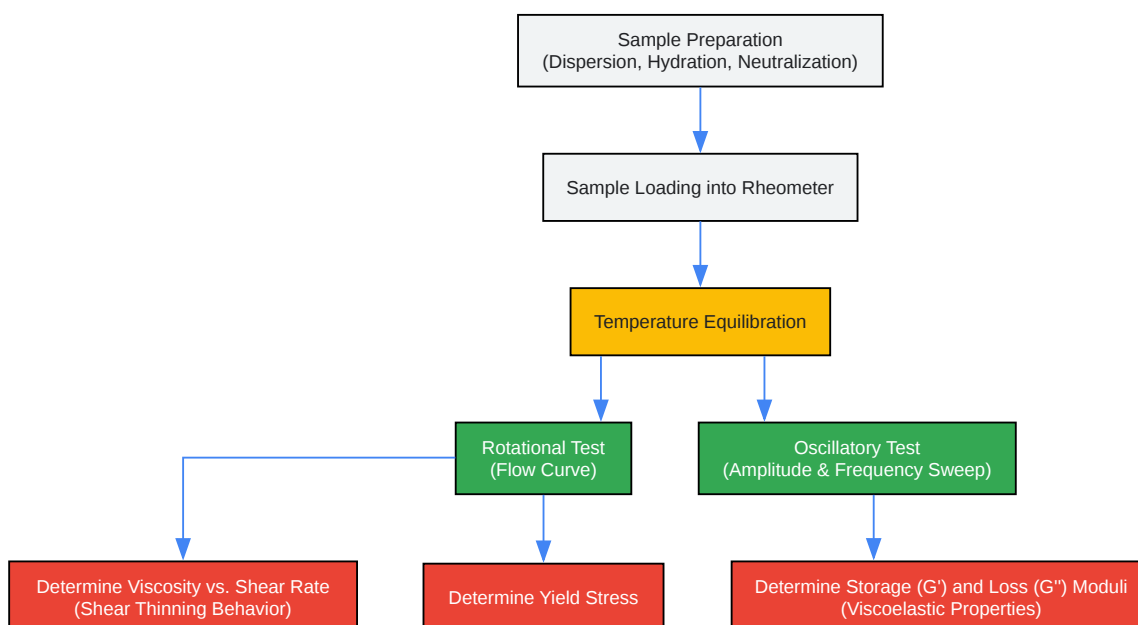
Yield Stress Determination

- Instrument: A controlled-stress rheometer is ideal for accurate yield stress measurements.
- Procedure (Stress Sweep):
 - Apply a gradually increasing stress to the sample at a constant low frequency.
 - Monitor the resulting strain.
 - The yield stress is the point at which there is a significant increase in deformation, indicating the transition from solid-like to liquid-like behavior.[\[11\]](#)

Oscillatory Rheology (Viscoelasticity)

- Instrument: A controlled-strain or controlled-stress rheometer.
- Procedure (Amplitude Sweep):
 - Apply an increasing oscillatory strain at a constant frequency to determine the linear viscoelastic region (LVER), where G' and G'' are independent of the applied strain.[\[11\]](#)
- Procedure (Frequency Sweep):

- Within the LVER, apply a range of oscillation frequencies at a constant strain.
- Measure the storage modulus (G') and loss modulus (G'') as a function of frequency. This provides information about the gel's structure and relaxation behavior.[11]



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Figure 2: Experimental Workflow for Rheological Characterization.

Factors Influencing Rheological Properties Electrolytes

The presence of electrolytes (salts) can significantly reduce the viscosity of **Carbomer 980** gels.[12] The ions from the electrolyte shield the negative charges on the polymer backbone, reducing the electrostatic repulsion and causing the polymer chains to coil, thus lowering the

viscosity.[12] Divalent and trivalent cations have a more pronounced effect than monovalent cations.[12]

Temperature

Carbomer 980 gels generally exhibit good thermal stability, with viscosity remaining relatively constant over a typical ambient temperature range.[11][13]

UV Radiation

Prolonged exposure to UV radiation can lead to a decrease in the viscosity of **Carbomer 980** gels, particularly at a pH greater than or equal to 10.[13]

Conclusion

Carbomer 980 is a versatile and highly effective rheology modifier that provides exceptional thickening, suspending, and stabilizing properties in aqueous and hydroalcoholic systems. Its rheological behavior is primarily governed by the neutralization of its acidic groups, leading to the formation of a highly viscous gel network. Understanding the influence of concentration, pH, and other formulation components on the viscosity, yield stress, and viscoelastic properties is critical for the successful development of stable and aesthetically pleasing pharmaceutical and cosmetic products. The experimental protocols outlined in this guide provide a framework for the accurate and reliable characterization of **Carbomer 980**'s rheological properties, enabling formulators to optimize their products for desired performance.

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